

Application Notes and Protocols for Utilizing Enazadrem in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and application of **Enazadrem**, a putative selective inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4), in cell culture experiments. The information is tailored for researchers in oncology and drug development investigating FGFR4 signaling pathways, particularly in the context of hepatocellular carcinoma (HCC).

Introduction to Enazadrem

Enazadrem, with the chemical name 4,6-dimethyl-2-((6-phenylhexyl)amino)-5-pyrimidinol, belongs to the class of 2-amino-4,6-dimethylpyrimidin-5-ol derivatives. Compounds within this class have been identified as selective inhibitors of FGFR4. The FGFR4 signaling pathway is a crucial mediator of cell proliferation, survival, and migration, and its aberrant activation, often driven by its ligand FGF19, is implicated in the pathogenesis of various cancers, most notably hepatocellular carcinoma. **Enazadrem**'s potential as a selective FGFR4 inhibitor makes it a valuable tool for studying the biological roles of this receptor and for preclinical evaluation as a targeted therapeutic agent.

Data Presentation: Properties and Recommended Concentrations



A summary of **Enazadrem**'s chemical properties and recommended starting concentrations for in vitro experiments is provided below. These concentrations are derived from typical working ranges of other selective FGFR4 inhibitors, such as BLU-9931.

Property	Value
Chemical Name	4,6-dimethyl-2-((6-phenylhexyl)amino)-5- pyrimidinol
Molecular Formula	C18H25N3O
Molecular Weight	299.41 g/mol
Primary Target	Fibroblast Growth Factor Receptor 4 (FGFR4)
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Typical Stock Concentration	10 mM in 100% DMSO
Typical Working Concentration	10 nM - 10 μM
Final DMSO Concentration in Media	< 0.5%

Experimental ProtocolsPreparation of Enazadrem Stock Solution (10 mM)

Materials:

- Enazadrem powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials

Protocol:

 Calculate the mass of Enazadrem required to prepare the desired volume of a 10 mM stock solution using the following formula: Mass (mg) = 10 mmol/L * Volume (L) * 299.41 g/mol



- Aseptically weigh the calculated amount of **Enazadrem** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile DMSO to the tube.
- Vortex thoroughly until the Enazadrem is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage.

Preparation of Working Solutions and Treatment of Cells

Materials:

- 10 mM Enazadrem stock solution in DMSO
- Complete cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Cell culture plates with seeded cells

Protocol:

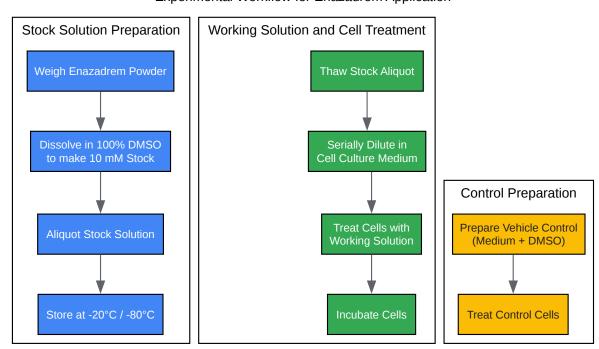
- Thaw an aliquot of the 10 mM **Enazadrem** stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the
 desired final concentrations. Important: To avoid precipitation, it is recommended to perform
 a stepwise dilution. For example, first dilute the 10 mM stock to 1 mM in medium, then
 further dilute to the final working concentrations.
- Ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5% to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.



- · Remove the existing medium from the cultured cells.
- Add the freshly prepared medium containing the desired concentration of Enazadrem (or vehicle control) to the cells.
- Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Mandatory Visualizations Experimental Workflow for Enazadrem Dissolution and Application

Experimental Workflow for Enazadrem Application

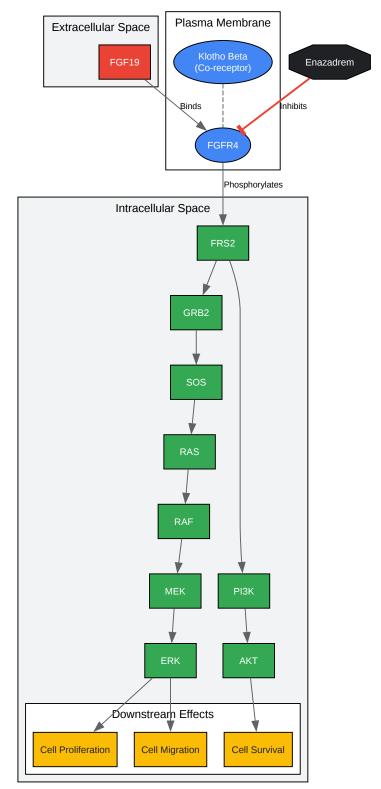


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Caption: Workflow for preparing and applying **Enazadrem** in cell culture.

FGFR4 Signaling Pathway in Hepatocellular Carcinoma





FGFR4 Signaling Pathway in Hepatocellular Carcinoma

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Caption: Enazadrem inhibits the FGFR4 signaling cascade in HCC.







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com